

# N-(4-Hydroxyphenyl)propanamide solubility challenges

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## Compound Focus: N-(4-Hydroxyphenyl)propanamide

CAS No.: 1693-37-4

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## Solubility Enhancement Strategies

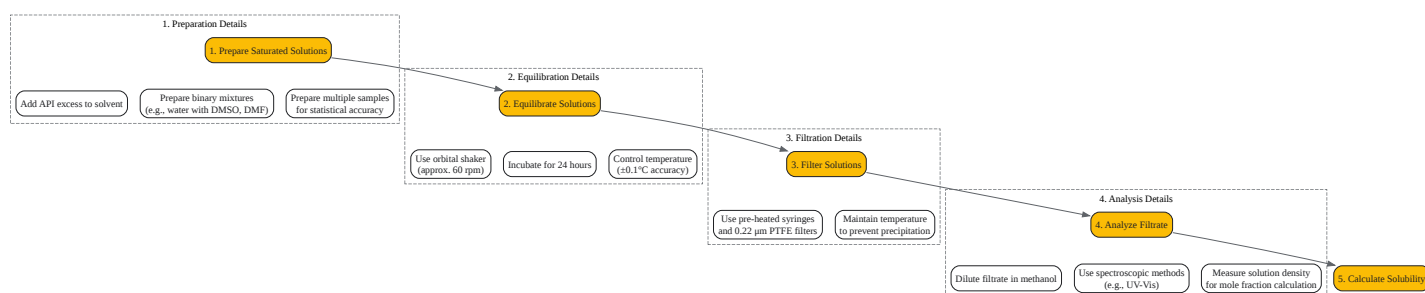
The following table summarizes common techniques to improve the solubility of challenging compounds like **N-(4-Hydroxyphenyl)propanamide**.

Strategy	Methodology	Key Principle
<b>Physical Modification</b> [1]	Micronization, Solid dispersions, Complexation, Cryogenic techniques, Supercritical fluid technology	Increases surface area or disrupts crystal lattice to enhance dissolution rate.
<b>Chemical Modification</b> [1]	Salt formation, Co-solvency, Hydrotropy, Prodrug formation	Alters the physicochemical properties of the molecule to improve water interaction.
<b>Lipid-Based Systems</b> [1]	Self-emulsifying Drug Delivery Systems (SEDDS), Liposomes, Solid Lipid Nanoparticles (SLNs)	Solubilizes the drug in lipid matrices or emulsified systems for better absorption.
<b>Polymer-Based Nanocarriers</b> [1]	Dendrimers, Polymeric micelles, Polymeric nanoparticles	Uses amphiphilic polymers to encapsulate drugs and enhance solubility and stability.

Strategy	Methodology	Key Principle
Pharmaceutical Cococrystals [1]	Cocrystal engineering, Nanocrystals	Forms new crystal structures with cofomers to improve solubility parameters.
Advanced Solvent Screening [2]	Machine Learning (ML) screening of green solvent mixtures	Employs computational models (e.g., COSMO-RS, neural networks) to predict effective solvent blends.
Ionic Liquid Adducts [3]	Formation of API-Ionic Liquid (API-IL) adducts	Creates ionic aggregates with surface-active ionic liquids to dramatically enhance solubility.

## Experimental Protocol: Solubility Measurement in Solvent Mixtures

For researchers needing to experimentally determine the solubility of **N-(4-Hydroxyphenyl)propanamide**, here is a detailed protocol adapted from a study on similar compounds [2].



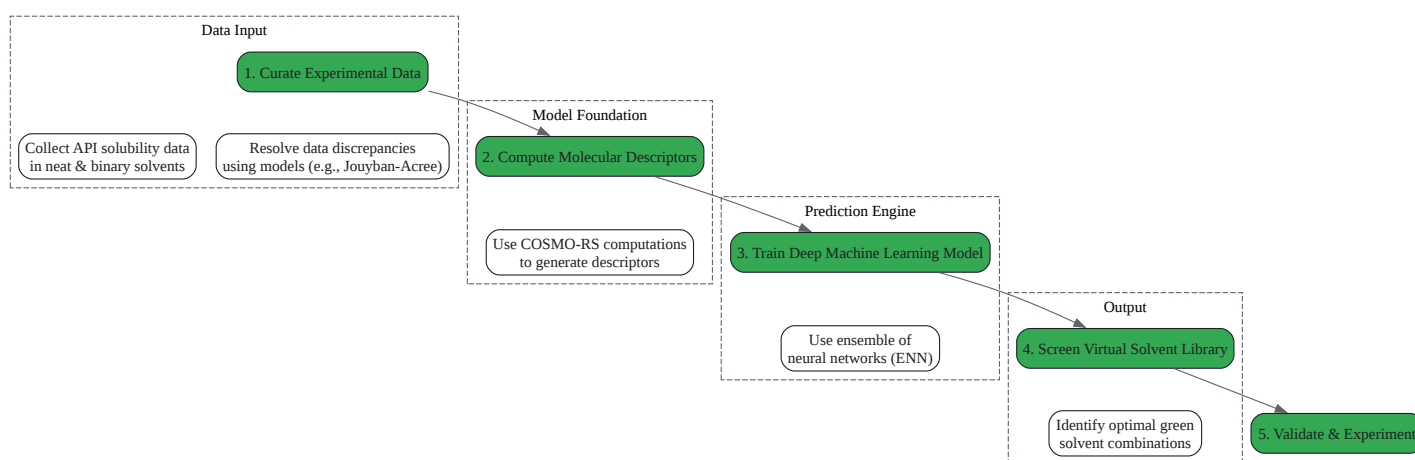
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### Materials and Equipment

- **API:** N-(4-Hydroxyphenyl)propanamide.
- **Solvents:** High-purity organic solvents (e.g., DMSO, DMF, 4-formylmorpholine) and water [2].
- **Equipment:** Orbital shaker incubator, analytical balance, syringes, 0.22 µm PTFE filters, volumetric flasks, UV-Vis spectrophotometer, density meter [2].

## A Modern Workflow for Solvent Selection

For a more efficient and green approach to finding optimal dissolution media, you can integrate machine learning screening. The diagram below outlines this workflow, which can significantly reduce laboratory trial and error [2].



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## Frequently Asked Questions

**Q1: What are the primary challenges when working with a poorly soluble compound like N-(4-Hydroxyphenyl)propanamide in oral drug development?** The main challenge is low **oral bioavailability**,

which is controlled by the drug's solubility and permeability. For BCS Class IV drugs (low solubility, low permeability), this is a major hurdle. Key biological barriers include [1]:

- **Anatomical barriers:** The mucosal layer and tight junctions in the GI tract limit absorption.
- **Metabolic barriers:** Enzymes in the gut lumen and within enterocytes (e.g., CYP3A4) can metabolize the drug before it reaches the bloodstream.
- **Efflux transporters:** Permeability-glycoprotein (P-gp) actively pumps drugs back into the gut lumen.

**Q2: The standard solvent approach isn't working. Are there any more advanced or innovative techniques I can try?** Yes, recent research points to several promising strategies:

- **API-Ionic Liquid Adducts:** Forming ionic adducts with surface-active ionic liquids can dramatically improve solubility, sometimes to levels sufficient for ophthalmic or injectable preparations [3].
- **Machine Learning Screening:** Instead of testing countless solvents in the lab, use a trained Deep Machine Learning Model with COSMO-RS descriptors to virtually screen for high-performing, environmentally friendly solvent mixtures [2].
- **Spray Dried Dispersions (SDDs):** Creating amorphous solid dispersions is a leading strategy for enhancing the solubility and bioavailability of poorly water-soluble drugs [4].

**Q3: How can I ensure my solubility measurements are accurate and reproducible?**

- **Maintain Equilibrium:** Ensure samples are equilibrated with constant shaking for a sufficient time (e.g., 24 hours) [2].
- **Prevent Precipitation:** During filtration, all equipment (test tubes, syringes, filters) must be pre-heated to the temperature of the solution to avoid precipitation and false low readings [2].
- **Calibrate Analytcs:** Ensure your analytical method (e.g., UV-Vis) is properly calibrated with standard solutions of the API [2].

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## References

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